

# chemical structure and properties of O-Desmethyl apixaban sulfate sodium

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## Compound of Interest

Compound Name: *O-Desmethyl apixaban sulfate sodium*

Cat. No.: B12424545

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## O-Desmethyl Apixaban Sulfate Sodium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**O-Desmethyl apixaban sulfate sodium** is the primary circulating metabolite of the direct Factor Xa inhibitor, apixaban. While demonstrating significantly reduced pharmacological activity compared to its parent compound, a thorough understanding of its chemical structure, properties, and formation is crucial for comprehensive drug metabolism and pharmacokinetic (DMPK) studies in the development of novel anticoagulants. This technical guide provides an in-depth overview of **O-Desmethyl apixaban sulfate sodium**, including its chemical properties, a detailed description of its metabolic generation, and protocols for its synthesis and analytical characterization.

### Chemical Structure and Properties

**O-Desmethyl apixaban sulfate sodium** is formed through the O-demethylation of the 4-methoxyphenyl group of apixaban, followed by sulfation of the resulting phenolic hydroxyl group.

Chemical Structure:

O-Desmethyl Apixaban Sulfate Sodium

Chemical Formula:  $C_{24}H_{22}N_5NaO_7S$

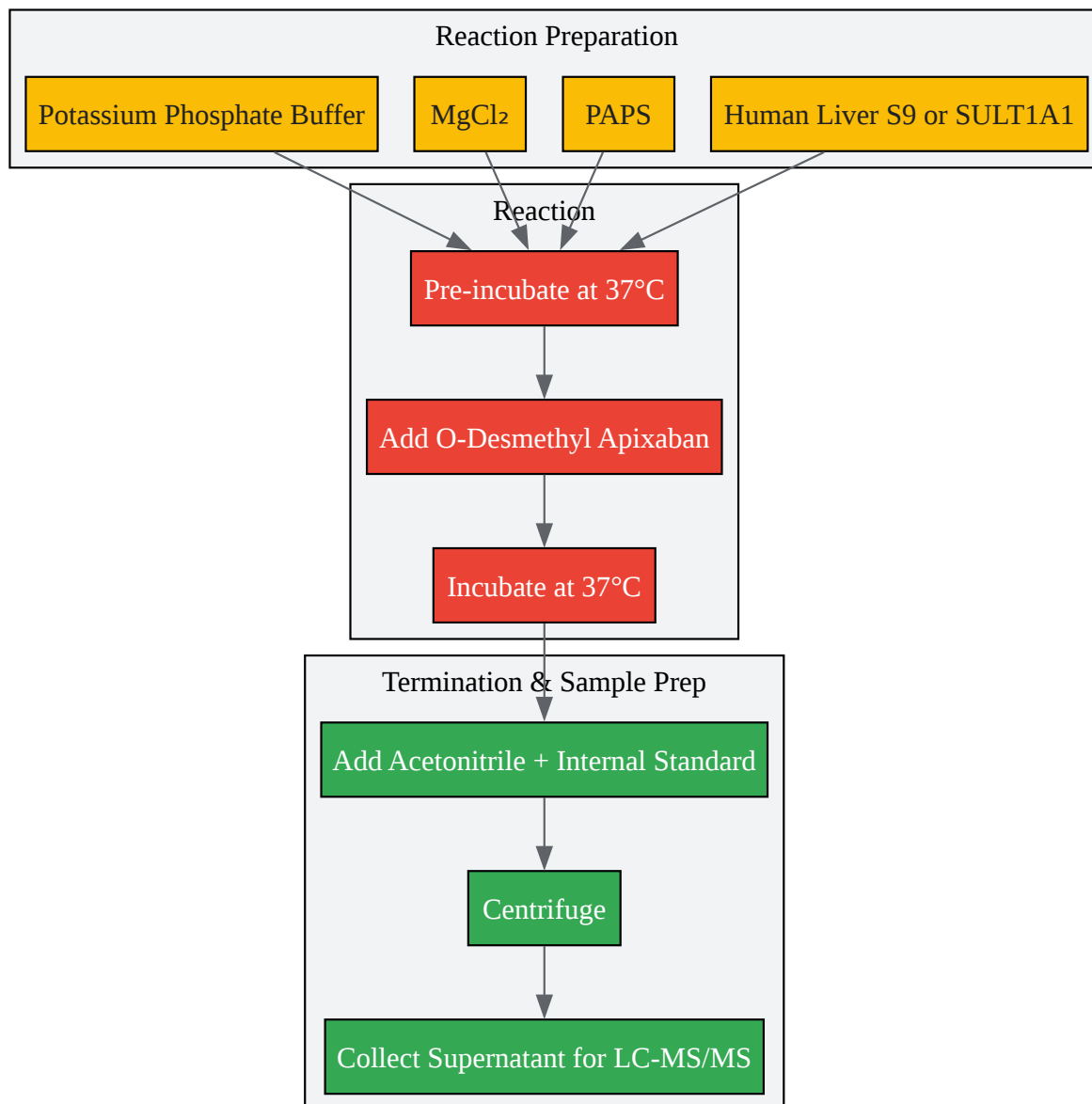
Apixaban

CYP3A4/5, CYP1A2, CYP2J2  
(O-demethylation)

O-Desmethyl Apixaban

SULT1A1  
(Sulfation)

O-Desmethyl Apixaban Sulfate



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